

Application Notes and Protocols for CAY10499

Administration in In Vivo Mouse Studies

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Compound of Interest

Compound Name: CAY10499

Cat. No.: B10767128

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Introduction

CAY10499 is a potent, non-selective inhibitor of several lipases, including monoacylglycerol lipase (MAGL), hormone-sensitive lipase (HSL), and fatty acid amide hydrolase (FAAH).^{[1][2][3]} Its ability to modulate lipid metabolism makes it a valuable tool for investigating the roles of these enzymes in various physiological and pathological processes. While in vivo studies in rats have been reported, this document provides a comprehensive guide for the administration of **CAY10499** in mouse models, drawing upon available data and established methodologies for similar compounds.

Mechanism of Action: Lipase Inhibition

CAY10499 primarily functions by inhibiting key enzymes involved in lipid signaling and metabolism. Its inhibitory activity has been quantified against several human recombinant enzymes, as detailed in the table below. The inhibition of these lipases can lead to downstream effects on endocannabinoid signaling and lipid mediator levels, making **CAY10499** a subject of interest in metabolic and cancer research.

Table 1: In Vitro Inhibitory Activity of **CAY10499**

Target Enzyme	IC ₅₀ (nM)
Fatty Acid Amide Hydrolase (FAAH)	14
Hormone-Sensitive Lipase (HSL)	90
Monoacylglycerol Lipase (MAGL)	144

Data sourced from Cayman Chemical product information sheet.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Experimental Protocols for In Vivo Mouse Studies

Due to the limited publicly available data on the specific administration of **CAY10499** in mice, the following protocols are based on its known solubility, its use in rat models, and general best practices for administering hydrophobic compounds to mice.[\[2\]](#)[\[3\]](#) Researchers should perform pilot studies to determine the optimal dosage, administration route, and vehicle for their specific mouse model and experimental goals.

Formulation and Vehicle Selection

CAY10499 is a crystalline solid with low aqueous solubility.[\[4\]](#) For in vivo administration, it must be dissolved in a suitable vehicle.

Recommended Vehicle Formulations:

- **DMSO/Saline or PBS:** **CAY10499** is soluble in dimethyl sulfoxide (DMSO) at approximately 20 mg/mL.[\[4\]](#) For injection, a stock solution in DMSO can be prepared and then diluted with sterile saline or phosphate-buffered saline (PBS) to the final desired concentration. It is crucial to ensure the final concentration of DMSO is well-tolerated by the animals, typically below 10% of the total injection volume. A 1:2 solution of DMSO:PBS (pH 7.2) has been reported to solubilize **CAY10499** at approximately 0.3 mg/ml.[\[4\]](#)
- **DMSO/Oil Emulsion:** For oral gavage or potentially for intraperitoneal injections, an emulsion can be prepared. Dissolve **CAY10499** in DMSO first, and then emulsify this solution in a suitable oil such as corn oil or sesame oil. It is important to vortex the emulsion thoroughly before each administration to ensure a homogenous suspension.[\[5\]](#)

Administration Routes

The choice of administration route will depend on the experimental design, desired pharmacokinetic profile, and the target tissue.

1. Intraperitoneal (IP) Injection: This is a common route for systemic administration of compounds in mice.

- Protocol:
 - Prepare the **CAY10499** formulation as described above. The final injection volume should typically be between 100-200 μ L for an adult mouse.
 - Restrain the mouse appropriately, ensuring the abdomen is accessible.
 - Insert a 25-27 gauge needle into the lower right quadrant of the abdomen at a 30-45° angle to avoid puncturing the internal organs.[\[6\]](#)[\[7\]](#)[\[8\]](#)
 - Aspirate to ensure no fluid (blood or urine) is drawn back, then slowly inject the solution.
 - Monitor the animal for any adverse reactions post-injection.

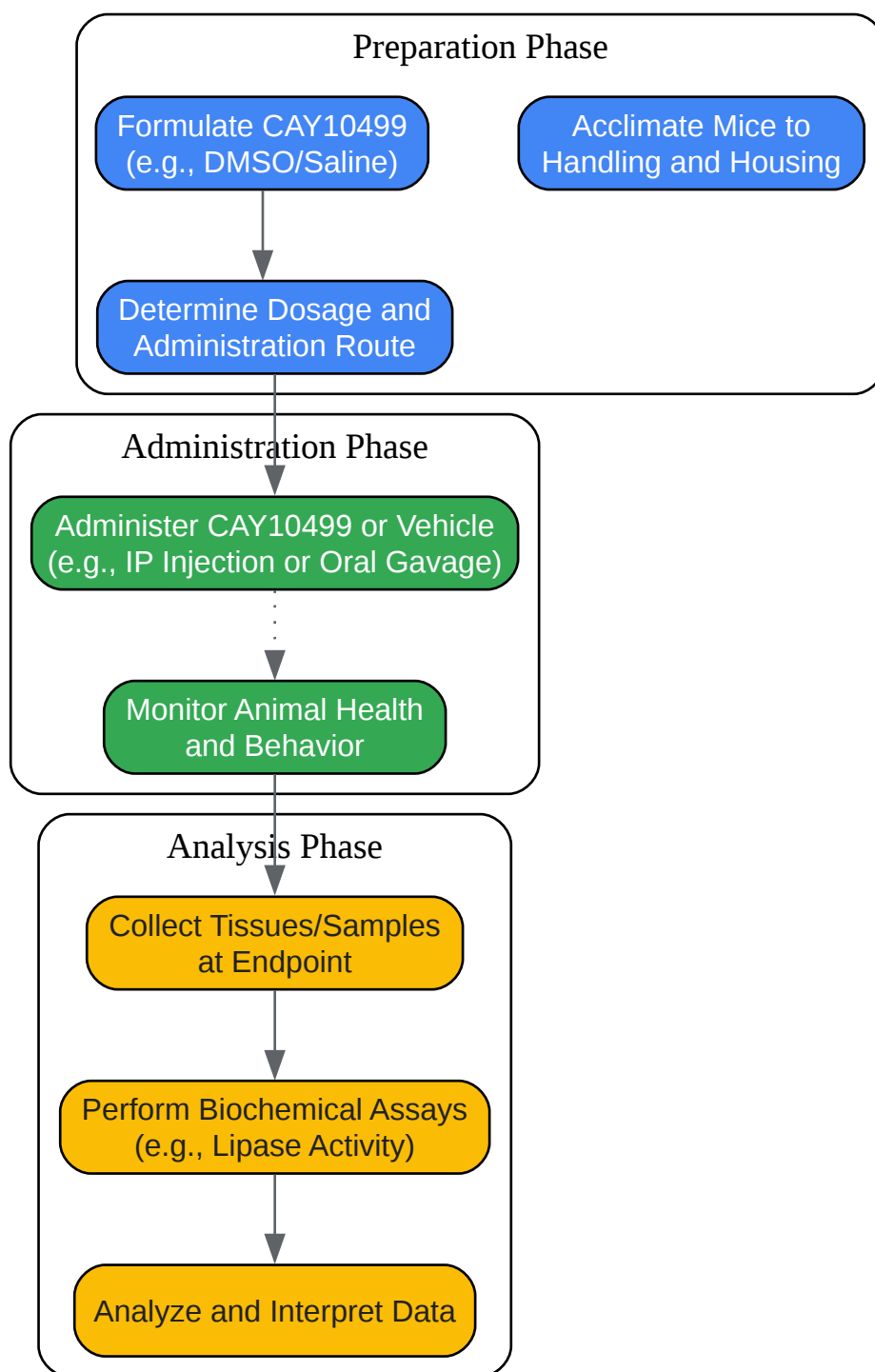
2. Oral Gavage: This route is suitable for delivering a precise dose directly to the stomach.

- Protocol:
 - Prepare the **CAY10499** formulation. An oil-based vehicle is often well-tolerated for oral gavage.
 - Use a proper-sized, ball-tipped gavage needle (typically 20-22 gauge for adult mice).[\[9\]](#)
 - Measure the distance from the mouse's mouth to the last rib to ensure the needle will reach the stomach without causing injury.[\[10\]](#)
 - Gently insert the needle into the esophagus and advance it to the predetermined depth. Do not force the needle.[\[5\]](#)[\[9\]](#)[\[11\]](#)
 - Slowly administer the solution.

- Carefully remove the needle and monitor the mouse.

Proposed Experimental Workflow

The following diagram illustrates a general workflow for conducting an in vivo mouse study with **CAY10499**.

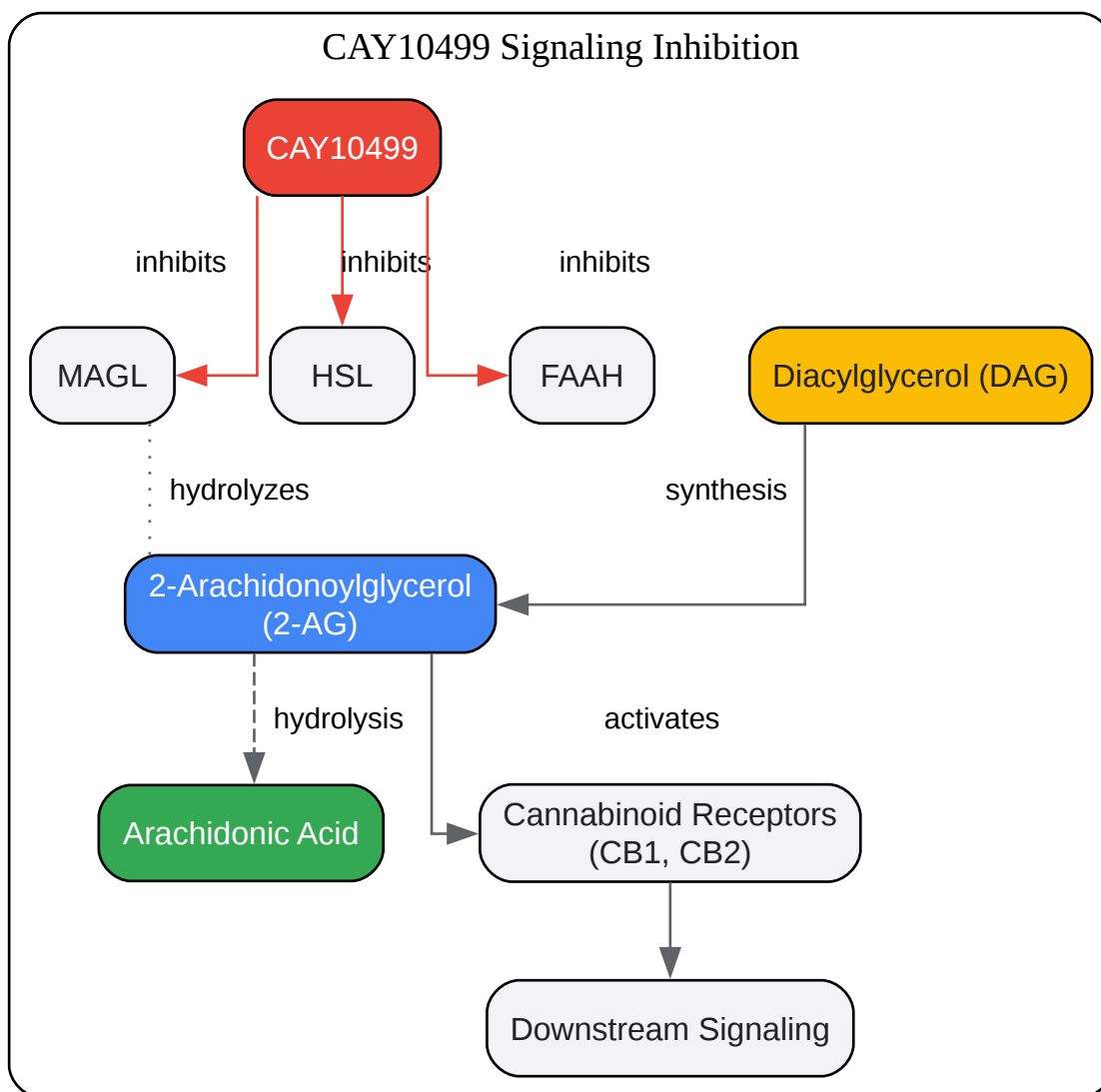


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Caption: General workflow for in vivo mouse studies with **CAY10499**.

Signaling Pathway Inhibition

CAY10499's inhibition of MAGL, HSL, and FAAH disrupts the hydrolysis of key lipid signaling molecules. For instance, inhibiting MAGL leads to an accumulation of the endocannabinoid 2-arachidonoylglycerol (2-AG). This can, in turn, modulate cannabinoid receptor (CB1 and CB2) signaling pathways, which are involved in a wide array of physiological processes.



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Caption: Inhibition of lipid metabolism pathways by **CAY10499**.

Conclusion

CAY10499 is a versatile research tool for studying the roles of MAGL, HSL, and FAAH in health and disease. While specific in vivo mouse data is not extensively published, the provided protocols offer a solid foundation for researchers to design and execute their own studies. Careful consideration of the formulation, administration route, and dosage, along with pilot experiments, will be critical for obtaining reliable and reproducible results.

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